

A Technical Guide to 1,8-Nonadiene: Commercial Availability, Purity, and Experimental Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,8-Nonadiene

Cat. No.: B1346706

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and purity of **1,8-nonadiene**, a versatile α,ω -diene utilized in a variety of chemical syntheses. This document is intended to serve as a valuable resource for researchers and professionals in organic chemistry, polymer science, and drug development who are considering the use of this compound in their work.

Commercial Availability and Purity

1,8-Nonadiene is readily available from a range of chemical suppliers in various quantities and purities. The most common purity level offered is greater than 98%, typically determined by gas chromatography (GC). Below is a summary of representative commercial sources for **1,8-nonadiene**. Please note that availability and pricing are subject to change and may vary by region.

Supplier	Catalog Number	Purity	Available Quantities
TCI America	N0332	>98.0% (GC)	5 mL, 25 mL
Fisher Scientific	AC150812500	98.0+%	5 mL
Smolecule	S773820	In Stock (Purity not specified)	Not specified
Parchem	4900-30-5	Not specified	Global supplier
AN PharmaTech Co Ltd	4900-30-5	Not specified	Not specified
Career Henan Chemical Co	4900-30-5	85.0-99.8%	Kilogram quantities
ChemicalBook	CB7254553	Not specified	Various suppliers listed
AMI Scientific	TCI N0332-25ML	High-purity	25 mL

Note: This table is not exhaustive but represents a sample of commercially available options. It is recommended to contact suppliers directly for the most current information and to request a Certificate of Analysis (CoA) for specific lot purity data.

A Certificate of Analysis is a critical document that provides lot-specific information on the purity and physical properties of the chemical. While a specific CoA for **1,8-nonadiene** is not publicly available, a typical CoA would include the compound's identity, lot number, appearance, and results from analytical tests such as GC, NMR, and potentially FT-IR, confirming its structure and purity.

Experimental Protocols

Purification of 1,8-Nonadiene

For applications requiring higher purity than commercially available, **1,8-nonadiene** can be further purified using standard laboratory techniques. The primary methods for purifying volatile, non-polar liquids like **1,8-nonadiene** are distillation and column chromatography.

2.1.1. Fractional Distillation under Inert Atmosphere

This method is effective for removing less volatile impurities.

- Apparatus: A standard fractional distillation apparatus equipped with a Vigreux or packed column, a condenser, a receiving flask, a thermometer, and a heating mantle. The system should be assembled to allow for distillation under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.
- Procedure:
 - Charge the distillation flask with crude **1,8-nonadiene** and a magnetic stir bar. The flask should not be more than two-thirds full.
 - Assemble the distillation apparatus and ensure all joints are properly sealed.
 - Flush the system with an inert gas.
 - Begin gentle heating and stirring.
 - Collect the fraction that distills at a constant temperature corresponding to the boiling point of **1,8-nonadiene** (approximately 141-143 °C at atmospheric pressure).^[1] The exact boiling point will depend on the atmospheric pressure.
 - Monitor the purity of the collected fractions by GC analysis.

2.1.2. Purification by Column Chromatography

This technique is useful for removing polar impurities.

- Stationary Phase: Silica gel (standard grade, 60 Å, 230-400 mesh).
- Mobile Phase (Eluent): A non-polar solvent such as hexane or petroleum ether.
- Procedure:
 - Prepare a silica gel column in the chosen non-polar eluent.

- Dissolve the crude **1,8-nonadiene** in a minimal amount of the eluent.
- Load the sample onto the top of the silica gel column.
- Elute the column with the non-polar solvent. As a non-polar compound, **1,8-nonadiene** will elute quickly.
- Collect fractions and monitor the elution of the product using thin-layer chromatography (TLC) with a suitable visualization agent (e.g., potassium permanganate stain).
- Combine the fractions containing the pure product and remove the solvent using a rotary evaporator.

Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of **1,8-nonadiene** and identifying any volatile impurities.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Sample Preparation:
 - Prepare a stock solution of **1,8-nonadiene** in a volatile solvent like hexane or pentane (e.g., 1 mg/mL).
 - Create a series of dilutions for calibration if quantitative analysis is required.
- GC Conditions (Typical):
 - Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (e.g., 30 m x 0.25 mm i.d., 0.25 μ m film thickness).
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
 - Inlet Temperature: 250 °C.
 - Injection Volume: 1 μ L.

- Split Ratio: 20:1 (can be adjusted based on sample concentration).
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.
- MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI).
 - Ionization Energy: 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 35-400.
- Data Analysis:
 - Identify the peak corresponding to **1,8-nonadiene** based on its retention time.
 - Confirm the identity by comparing the acquired mass spectrum with a reference library (e.g., NIST).
 - Determine the purity by calculating the peak area percentage of **1,8-nonadiene** relative to the total peak area of all components in the chromatogram.

Applications in Synthesis: Reaction Protocols

1,8-Nonadiene is a common substrate in various metal-catalyzed reactions, most notably in ring-closing metathesis (RCM) and acyclic diene metathesis (ADMET) polymerization.

General Protocol for Ring-Closing Metathesis (RCM)

RCM of **1,8-nonadiene** leads to the formation of cycloheptene and ethylene gas.

- Materials:
 - **1,8-Nonadiene**
 - A suitable olefin metathesis catalyst (e.g., Grubbs' first or second-generation catalyst).
 - Anhydrous, degassed solvent (e.g., dichloromethane or toluene).
- Procedure:
 - In a glovebox or under an inert atmosphere, dissolve the Grubbs' catalyst in the anhydrous solvent in a Schlenk flask equipped with a reflux condenser.
 - Add a solution of **1,8-nonadiene** in the same solvent to the catalyst solution.
 - Heat the reaction mixture to reflux (typically 40-80 °C, depending on the solvent and catalyst) and monitor the reaction progress by TLC or GC. The reaction is driven forward by the removal of the volatile ethylene byproduct.
 - Upon completion, cool the reaction to room temperature.
 - The catalyst can be removed by passing the solution through a small plug of silica gel or by treatment with a suitable scavenger.
 - Remove the solvent under reduced pressure to yield the crude cycloheptene, which can be further purified by distillation.

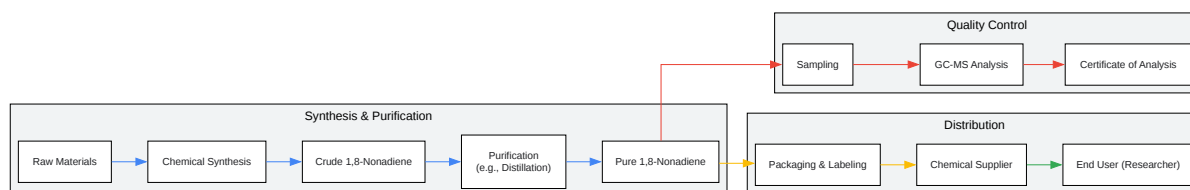
General Protocol for Acyclic Diene Metathesis (ADMET) Polymerization

ADMET polymerization of **1,8-nonadiene** produces poly(**1,8-nonadiene**) and ethylene.

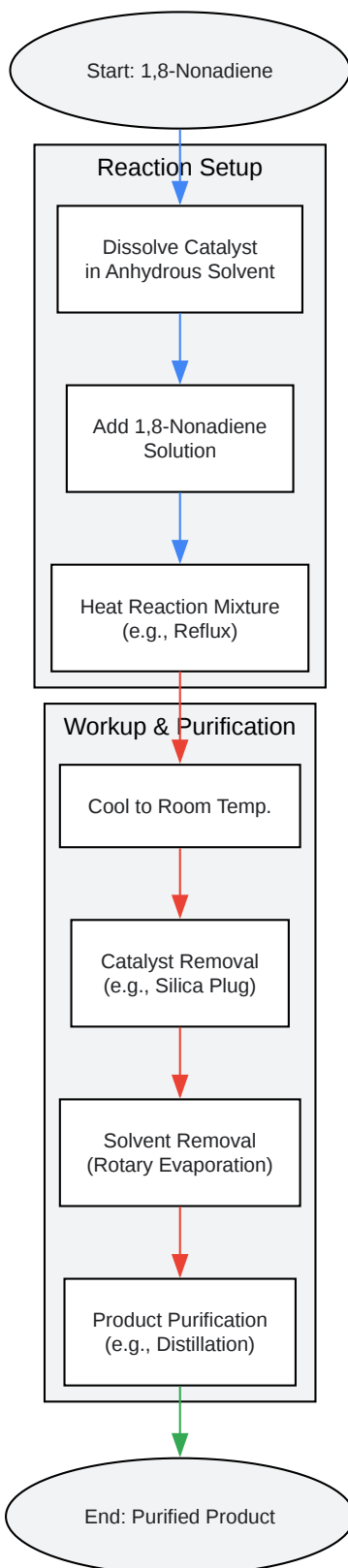
- Materials:
 - Purified **1,8-nonadiene**.

- A suitable ADMET catalyst (e.g., Schrock's molybdenum catalyst or Grubbs' catalyst).
- High-vacuum reaction setup.
- Procedure:
 - In an inert atmosphere, charge a reaction vessel with the purified **1,8-nonadiene** and the catalyst.
 - Heat the mixture under a high vacuum to facilitate the removal of ethylene, which drives the polymerization reaction to completion.
 - The reaction is typically run for several hours until the desired molecular weight is achieved, which can be monitored by techniques such as gel permeation chromatography (GPC).
 - Terminate the polymerization by exposing the reaction to air or by adding a quenching agent.
 - The resulting polymer can be purified by precipitation in a non-solvent (e.g., methanol) followed by drying under vacuum.

Visualizations



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Caption: Supply Chain and Quality Control Workflow for **1,8-Nonadiene**.[Click to download full resolution via product page](#)

Caption: General Experimental Workflow for a Reaction Using **1,8-Nonadiene**.

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References

- 1. Buy 1,8-Nonadiene | 4900-30-5 [smolecule.com]
- To cite this document: BenchChem. [A Technical Guide to 1,8-Nonadiene: Commercial Availability, Purity, and Experimental Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346706#commercial-availability-and-purity-of-1-8-nonadiene>]

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